

Application Note: Optimized Handling and Solubilization Strategies for Sulfated CCK-8

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Compound of Interest

Compound Name: *Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂*
Cat. No.: *B12061907*

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Part 1: Executive Summary & Chemical Context[1]

Identity Verification: The sequence **Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂** corresponds to Sulfated Cholecystokinin-8 (CCK-8S).[1] It is the major biologically active form of CCK in the central nervous system and a high-affinity agonist for CCK1 and CCK2 G-protein coupled receptors.

Critical Distinction: Do not confuse this peptide with "Cell Counting Kit-8" (WST-8 assays), which shares the abbreviation "CCK-8". This protocol specifically addresses the peptide hormone.[2]

The "Triple Threat" Stability Challenge: Handling CCK-8S requires navigating three competing chemical liabilities. A standard "dissolve in water" approach will likely lead to rapid degradation.

Liability	Residue(s)	Mechanism	Trigger	Result
Acid Hydrolysis	Tyr(SO ₃ H)	Hydrolysis of sulfate ester	pH < 7.0	Loss of biological activity (>300-fold affinity drop)
Oxidation	Met (x2), Trp	S-oxidation / Indole oxidation	Air, DMSO, freeze-thaw	Formation of Met-Sulfoxide (+16 Da); potency shift
Aggregation	Trp, Phe	Hydrophobic stacking	High conc. in aqueous buffer	Precipitation; inconsistent dosing

Part 2: Physicochemical Analysis[3]

- Molecular Formula:

[1][3]

- Molecular Weight: ~1143.29 Da
- Isoelectric Point (pI): ~3.6 (Acidic)[1]
- Net Charge (pH 7): -3 (Due to 2 Asp + 1 C-term sulfate)

Solubility Logic: While the peptide is acidic (suggesting solubility in basic buffers), the presence of hydrophobic residues (Trp, Phe, Met) can cause aggregation. However, the critical constraint is the Sulfate group (SO₃H). In acidic conditions (even slightly acidic distilled water at pH 5.5), the sulfate ester is prone to hydrolysis, converting the active CCK-8S into the much less active non-sulfated CCK-8.

Therefore, alkaline conditions are mandatory for initial solubilization.

Part 3: Protocol for Stock Solution Preparation

A. Reagents & Equipment[4][5][6][7][8]

- Peptide: CCK-8 Sulfated (Lyophilized, stored at -20°C).[1][9]

- Solvent A (Solubilizer): 1% Ammonium Hydroxide () in HPLC-grade water (pH ~10-11) OR 0.1 M Ammonium Bicarbonate ().^[1]
- Solvent B (Diluent): PBS (pH 7.4) or HPLC-grade water (degassed).
- Inert Gas: Argon or Nitrogen stream.
- Vials: Amber glass or low-bind polypropylene (to prevent light-induced Trp oxidation).^[1]

B. Step-by-Step Workflow

1. Equilibration & Weighing

- Allow the peptide vial to warm to room temperature before opening. This prevents atmospheric moisture condensation, which can initiate hydrolysis.
- Work quickly to minimize exposure to air (oxygen).

2. Solvent Preparation (Degassing)

- Why: Methionine (Met) oxidizes rapidly in the presence of dissolved oxygen.
- Action: Sonicate Solvent A and Solvent B under vacuum or bubble with Argon for 5 minutes prior to use.

3. Primary Solubilization (The "Alkaline Shock")

- Do not add PBS or Water directly.
- Add 1% Ammonium Hydroxide dropwise to the peptide powder.
- Volume: Use approximately 10-20% of your final target volume.
- Visual Check: The solution should become clear immediately. The high pH stabilizes the sulfate group and ionizes the Asp residues to prevent aggregation.

- Alternative: If ammonia is incompatible with downstream assays, use 0.1 M Ammonium Bicarbonate.

4. Dilution to Stock Concentration

- Slowly add Solvent B (Degassed PBS or Water) to reach the target stock concentration (typically 0.5 mg/mL or 1 mM).
- Note: Avoid stock concentrations >2 mg/mL to prevent aggregation driven by the Trp/Phe/Met cluster.

5. Aliquoting & Storage

- Do not filter unless absolutely necessary (significant loss on membranes). If filtration is required, use PVDF (low protein binding).
- Aliquot into single-use volumes (e.g., 20 μ L) in amber tubes.
- Argon Overlay: Gently blow Argon gas into the headspace of each tube before capping to displace oxygen.
- Flash Freeze: Snap freeze in liquid nitrogen.
- Store: -80°C. (Stability: ~3-6 months).^[1] Avoid -20°C if possible, as "micro-thawing" can occur.

Part 4: Visualization of Workflows

Diagram 1: Solubilization Decision Tree

This flowchart illustrates the critical decision points to avoid degradation during preparation.

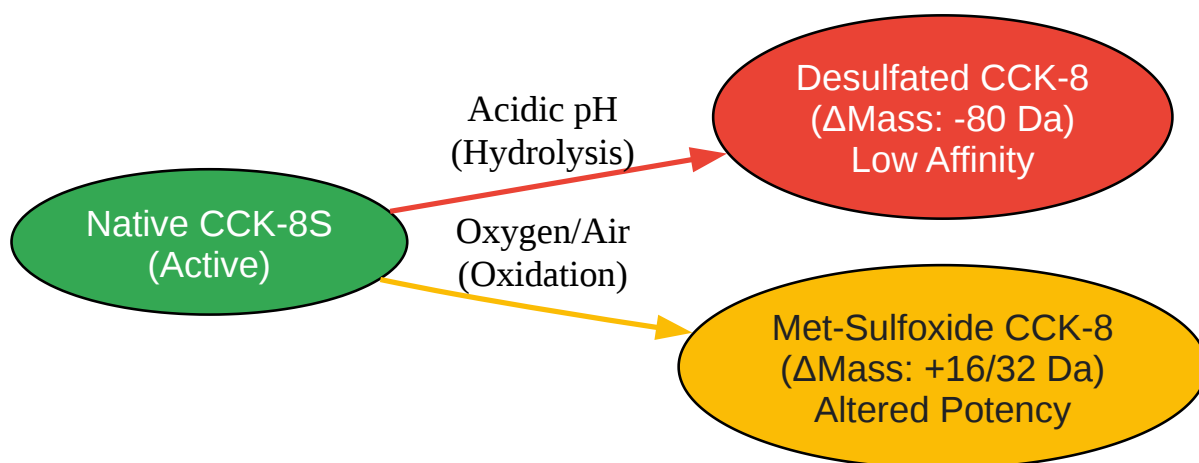


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Caption: Optimized solubilization pathway prioritizing sulfate stability via alkaline pH and oxidation prevention via aqueous buffers over DMSO.

Diagram 2: Degradation Pathways (QC Monitoring)

Use this logic to interpret HPLC/MS data if loss of activity is observed.



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Caption: Primary degradation mechanisms.[1] Acid triggers desulfation (-80Da), while air exposure triggers Methionine oxidation (+16Da).

Part 5: Quality Control (Self-Validating System)

To ensure the protocol was successful, perform LC-MS analysis on a small aliquot of the stock.

Acceptance Criteria:

- Retention Time: Single sharp peak. (Broadening indicates aggregation).
- Mass Spec:
 - Target Mass: 1143.3 Da (M+H)+.
 - Reject if: Significant peak at 1063.3 Da (Desulfated, -80).
 - Reject if: Significant peak at 1159.3 Da (Met-Oxide, +16).

References

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